

Proper Disposal and Safe Handling of JC124: A Comprehensive Guide

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Compound of Interest

Compound Name: JC124

Cat. No.: B15610524

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For researchers, scientists, and drug development professionals, the proper management of chemical compounds is paramount for laboratory safety and environmental protection. This guide provides essential safety and logistical information for the handling and disposal of **JC124**, a specific inhibitor of the NLRP3 inflammasome. Adherence to these procedures is critical to ensure a safe laboratory environment and compliance with regulatory standards.

Immediate Safety and Handling

Before working with **JC124**, it is crucial to wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles. All handling of **JC124** powder should be conducted in a chemical fume hood to prevent inhalation. In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention. If the substance comes into contact with skin, wash off immediately with soap and plenty of water. For detailed safety information, always refer to the manufacturer's Safety Data Sheet (SDS).

Summary of Chemical and Storage Data

JC124 is a benzenesulfonamide analogue that functions as a selective inhibitor of the NLRP3 inflammasome, exhibiting neuroprotective and anti-inflammatory properties.^[1] The following

table summarizes key quantitative data for **JC124**.

Property	Data
CAS Number	1638611-48-9
Molecular Formula	C ₁₇ H ₁₉ ClN ₂ O ₄ S
Molecular Weight	382.86 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage (Solid Powder)	-20°C for up to 12 months; 4°C for up to 6 months
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 6 months

Step-by-Step Disposal Procedures

The disposal of **JC124** and any contaminated materials must be handled with care, treating it as hazardous chemical waste. Do not dispose of this chemical down the drain or in regular trash.

Protocol 1: Unused or Expired **JC124** (Solid)

- **Containment:** Keep the compound in its original, sealed container.
- **Labeling:** Ensure the container is clearly labeled with the chemical name "**JC124**" and marked as "Hazardous Waste."
- **Storage:** Store the container in a designated, secure area for hazardous waste pickup.
- **Disposal:** Arrange for disposal through a licensed professional waste disposal service. The recommended method for final disposal is chemical incineration.

Protocol 2: **JC124** Solutions

- **Collection:** Collect all solutions containing **JC124** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- **Segregation:** Do not mix **JC124** waste with other chemical waste streams to avoid potential reactions.
- **Storage:** Keep the waste container tightly sealed and stored in a well-ventilated and secure area.
- **Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal company for pickup and disposal.

Protocol 3: Contaminated Labware and PPE

- **Collection:** Place all disposables that have come into contact with **JC124** (e.g., pipette tips, gloves, bench paper) into a designated hazardous waste bag or container.
- **Decontamination:** Non-disposable labware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol) three times. The rinsate must be collected as hazardous waste.
- **Disposal:** The sealed bag or container of contaminated solid waste should be disposed of through your institution's hazardous waste program.

Experimental Protocols Cited

JC124 has been utilized in both in vitro and in vivo studies to investigate its role as an NLRP3 inflammasome inhibitor.

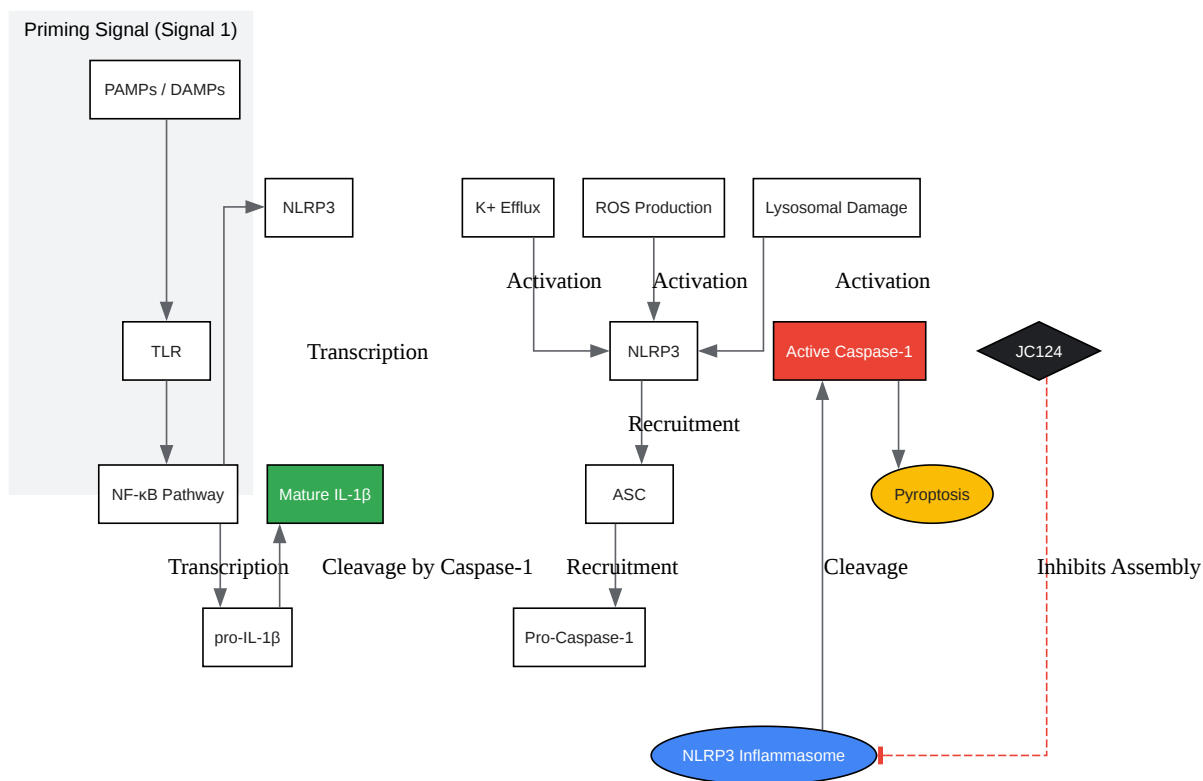
In Vitro Inhibition of IL-1 β Release:

- **Cell Line:** J774A.1 murine macrophage cell line.
- **Methodology:**
 - Cells are stimulated with lipopolysaccharide (LPS) to prime the NLRP3 inflammasome.
 - ATP is then added to activate the inflammasome.

- **JC124** is introduced at varying concentrations to the cell culture.
- The concentration of released IL-1 β in the supernatant is measured using an ELISA kit to determine the inhibitory effect of **JC124**.
- Result: **JC124** demonstrates a potent and selective inhibition of IL-1 β release with an IC₅₀ of 3.25 μ M.

NLRP3 Inflammasome Signaling Pathway

The following diagram illustrates the signaling pathway of the NLRP3 inflammasome and the point of inhibition by **JC124**.



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Caption: NLRP3 inflammasome activation pathway and inhibition by **JC124**.

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References

- [1. JC124 | NOD | TargetMol \[targetmol.com\]](#)
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